

An In-depth Technical Guide to Isocarbophos: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Isocarbophos*

Cat. No.: *B1203156*

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Abstract

Isocarbophos is a broad-spectrum organophosphate insecticide and acaricide.[1] As an acetylcholinesterase inhibitor, it exerts its neurotoxic effects by disrupting the normal function of the nervous system in target organisms.[1][2][3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, metabolic pathways, and toxicological profile of **Isocarbophos**. Detailed experimental protocols for its analysis and a summary of its synthesis are also presented to support research and development activities.

Chemical Identity and Physicochemical Properties

Isocarbophos, with the CAS number 24353-61-5, is chemically known as propan-2-yl 2-[amino(methoxy)phosphinothioyl]oxybenzoate.[4] It is characterized as a colorless to pale yellow liquid with a faint odor and has limited solubility in water but is soluble in many organic solvents.[1]

Chemical Structure

The chemical structure of **Isocarbophos** features a chiral phosphorus atom, leading to the existence of two stereoisomers: (R)-**Isocarbophos** and (S)-**Isocarbophos**. Commercial formulations typically consist of a racemic mixture of these enantiomers.[2]

Chemical Structure of **Isocarbophos**

Physicochemical Data

A summary of the key physicochemical properties of **Isocarbophos** is presented in the table below for easy reference and comparison.

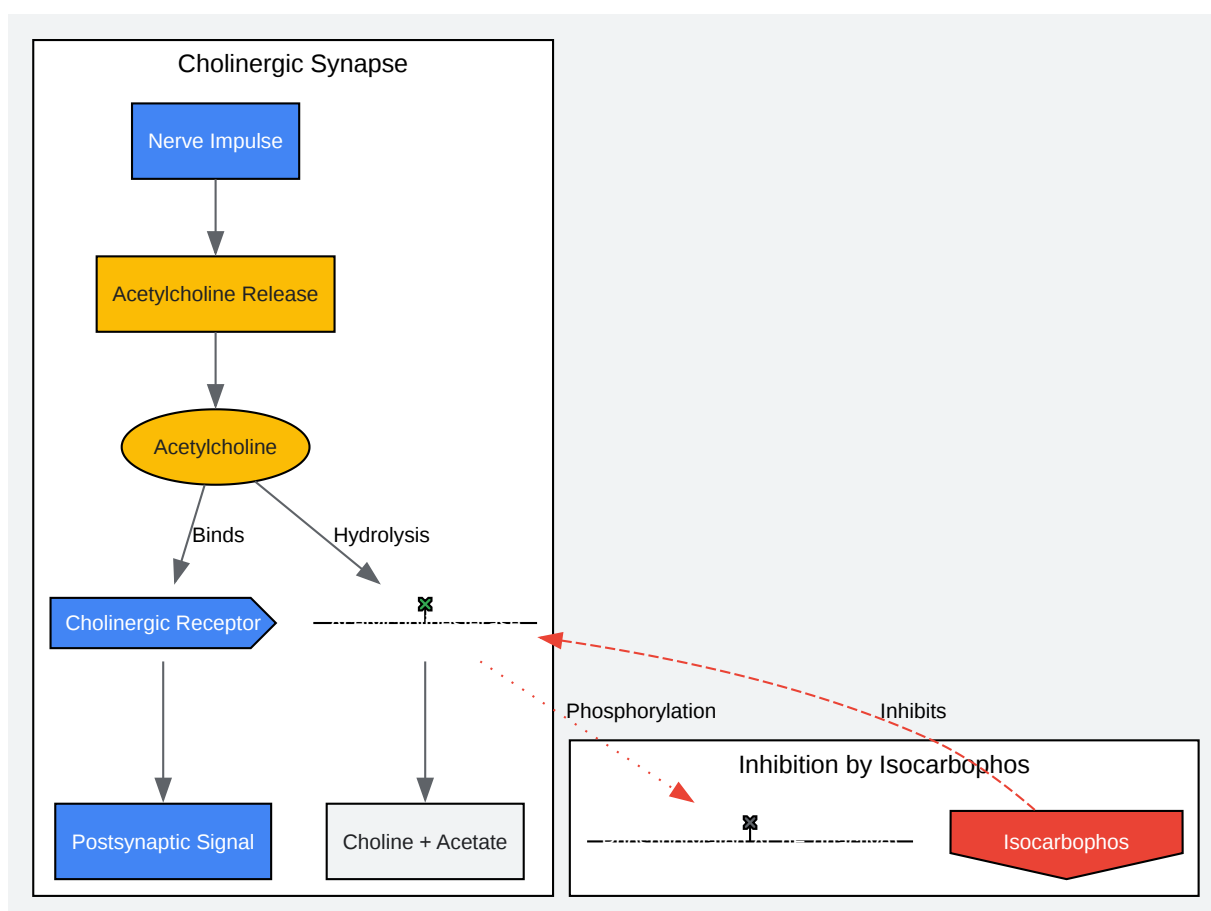
Property	Value	Reference(s)
IUPAC Name	propan-2-yl 2-[amino(methoxy)phosphinothioyl]oxybenzoate	[4]
CAS Number	24353-61-5	[1]
Molecular Formula	C11H16NO4PS	[4]
Molecular Weight	289.29 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	45-49 °C	[5]
Boiling Point	385.1 °C at 760 mmHg	[5]
Density	1.275 g/cm ³	[5]
Vapor Pressure	3.9 x 10 ⁻⁶ mmHg at 25°C	[5]
Water Solubility	70.1 mg/L at 20°C	[6]
Solubility in Organic Solvents	Soluble in acetone and acetonitrile	[1][7]
Octanol-Water Partition Coefficient (log Kow)	2.7	[6]

Mechanism of Action: Acetylcholinesterase Inhibition

Isocarbophos, like other organophosphate insecticides, functions as an inhibitor of the enzyme acetylcholinesterase (AChE).[2][3] AChE is critical for the termination of nerve

impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine.

The inhibitory action of **Isocarbophos** involves the phosphorylation of a serine residue within the active site of AChE. This covalent modification inactivates the enzyme, leading to an accumulation of acetylcholine in the synaptic cleft. The excess acetylcholine results in continuous stimulation of cholinergic receptors, causing hyperactivity of the nervous system, which ultimately leads to paralysis and death of the insect.[8]



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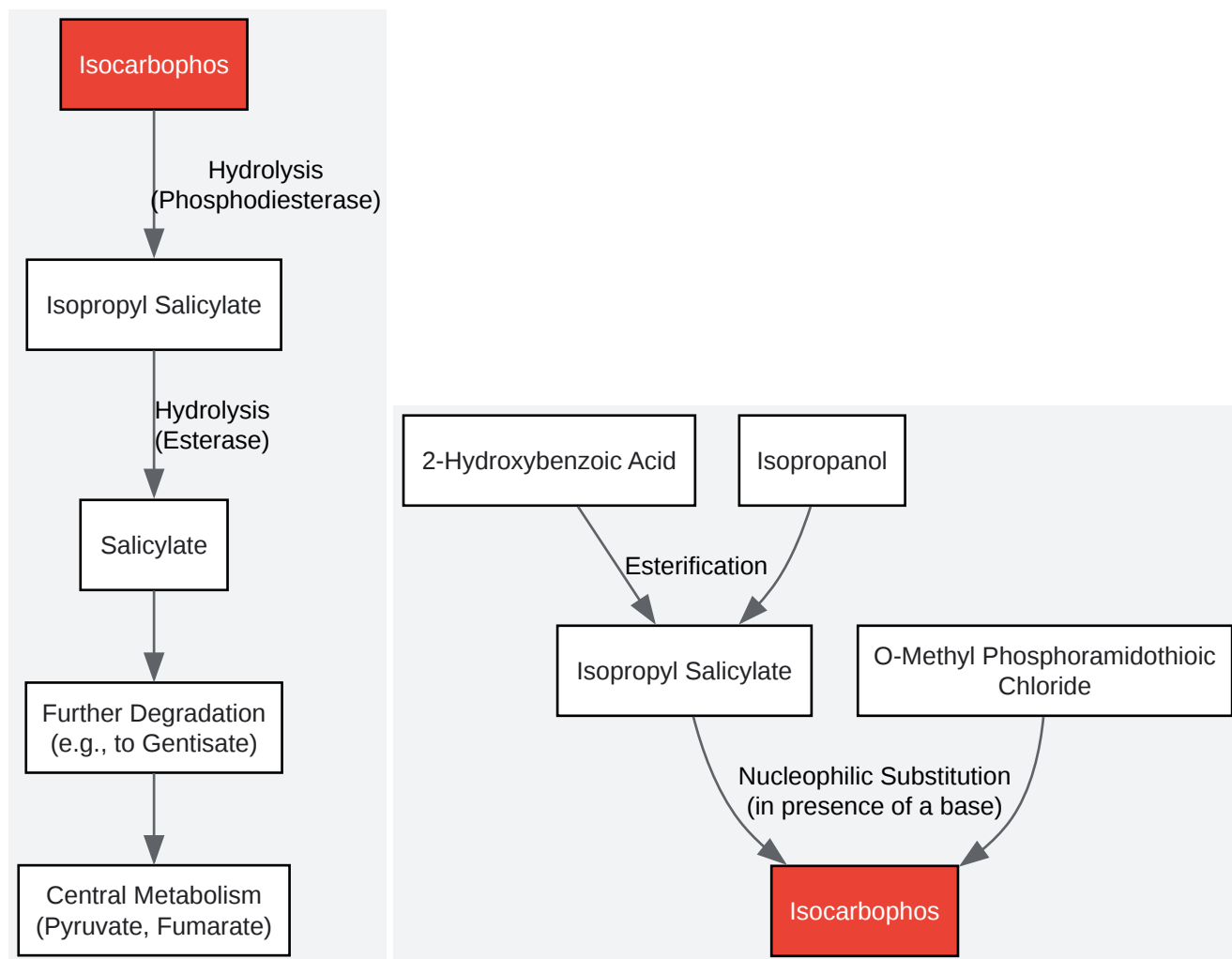
Mechanism of Acetylcholinesterase Inhibition by **Isocarbophos**

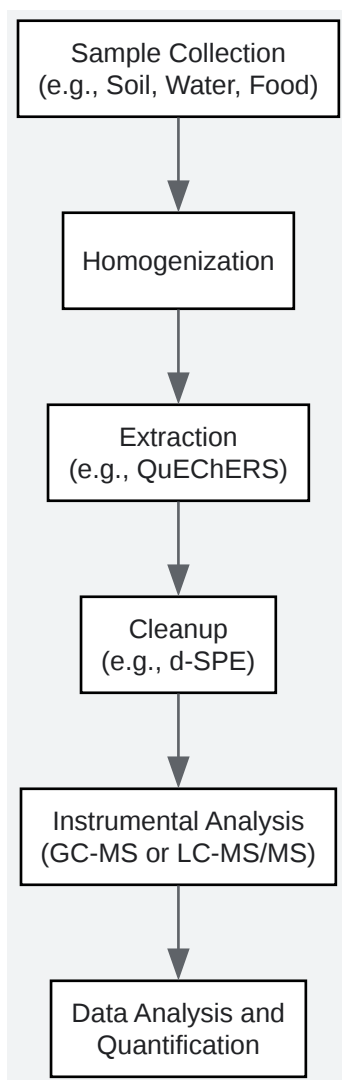
Metabolic and Degradation Pathways

The environmental fate and toxicity of **Isocarbophos** are influenced by its metabolism in organisms and degradation in the environment.

Biodegradation Pathway

Studies have shown that certain microorganisms, such as *Arthrobacter* sp., can utilize **Isocarbophos** as a source of carbon and phosphorus.^[4]^[9] The primary degradation pathway involves the hydrolysis of the phosphoramidothioate linkage, followed by further breakdown of the aromatic ring.^[9]





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